

# Danusertib mechanism of action Aurora kinase inhibition

Author: Smolecule Technical Support Team. Date: February 2026

## Compound Focus: Danusertib

CAS No.: 827318-97-8

Cat. No.: S547875

Get Quote

## Primary Mechanism: Pan-Aurora Kinase Inhibition

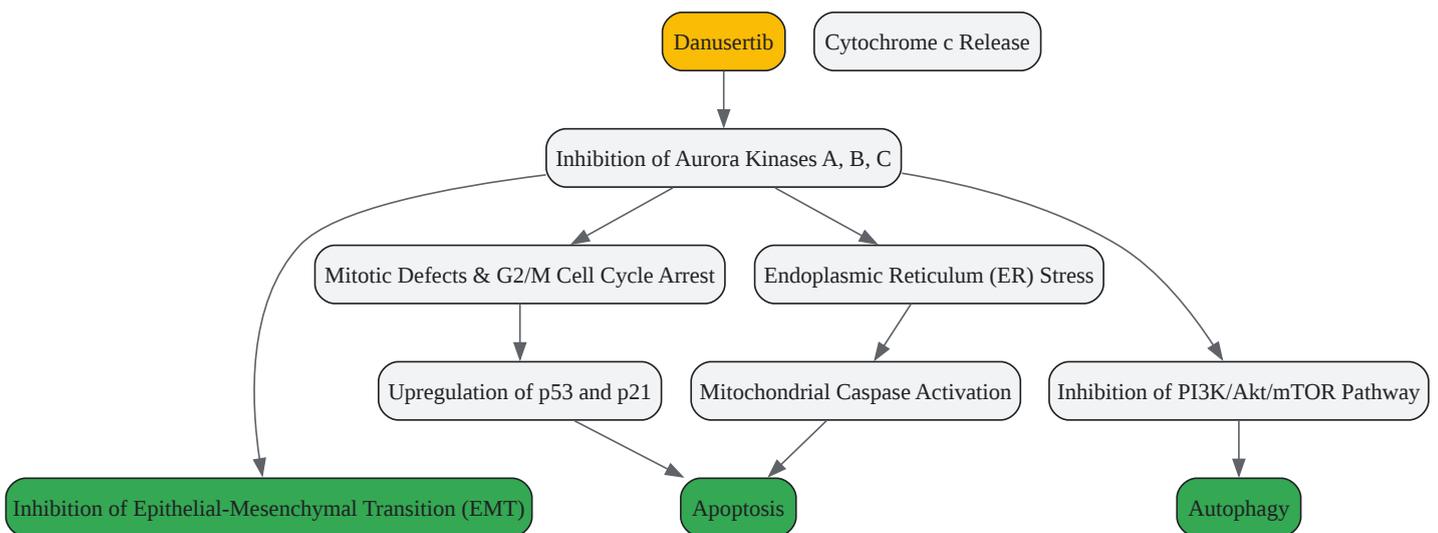
**Danusertib** functions primarily as an **ATP-competitive inhibitor** that targets all three members of the Aurora kinase family (A, B, and C), with a particular potency for Aurora A [1] [2].

The table below summarizes its half-maximal inhibitory concentration (IC<sub>50</sub>) values for its primary kinase targets from cell-free assays.

Kinase Target	IC <sub>50</sub> Value	Biological Role & Consequence of Inhibition
Aurora A	13 nM [1] [2]	Regulates centrosome maturation, spindle assembly. Inhibition disrupts mitotic entry and causes mitotic defects.
Aurora B	79 nM [1] [2]	Chromosomal passenger protein; regulates chromosome segregation. Inhibition leads to failure of cytokinesis and polyploidy.
Aurora C	61 nM [1] [2]	Functions in meiosis; expressed in cancer cells. Inhibition contributes to overall mitotic disruption.
Bcr-Abl (including T315I mutant)	25 nM [1] [2]	Driver oncogene in CML. Inhibition is effective against imatinib-resistant forms, notably the T315I "gatekeeper" mutation.

## Cellular Consequences and Secondary Mechanisms

Inhibition of Aurora kinases by **Danusertib** triggers a cascade of cellular events that result in its antitumor effects [3] [4] [5].



[Click to download full resolution via product page](#)

The core cellular consequences of Aurora kinase inhibition by **Danusertib** are multi-faceted, leading to several anti-cancer outcomes.

## Key Experimental Evidence and Protocols

The mechanistic understanding of **Danusertib** is supported by specific experimental data. The table below outlines key methodologies used to investigate its effects.

Experimental Goal	Common Assays & Protocols	Key Observations
Cell Viability & Proliferation	<b>MTT or AlamarBlue Assay:</b> Cells treated with a dose range for 48-72 hours [6] [4].	Dose-dependent suppression of cell growth in various cancer lines (e.g., gastric, leukemia) [3] [4].
Cell Cycle Analysis	<b>Propidium Iodide (PI) Staining &amp; Flow Cytometry:</b> Cells fixed, treated with RNase and PI, then analyzed [3] [5].	Accumulation of cells in the G2/M phase; appearance of polyploid (>4N) cells [3] [1].
Apoptosis Detection	<b>Annexin V/7-AAD Staining &amp; Flow Cytometry:</b> Live cells stained and analyzed [3] [4]. <b>Western Blot:</b> for cleaved caspases (3, 9), Bax, Bcl-2, PARP [3] [5].	Increased Annexin V+ population. Upregulation of pro-apoptotic proteins (Bax), downregulation of anti-apoptotic (Bcl-2, Bcl-xl), caspase cleavage [3] [4].
Autophagy Detection	<b>Western Blot:</b> for LC3-I to LC3-II conversion and Beclin-1 upregulation [3] [5]. <b>Cyto-ID Staining:</b> fluorescent dye measured by flow cytometry [3].	Increased LC3-II and Beclin-1 levels. Enhanced by PI3K inhibitor wortmannin [3].
In Vivo Efficacy	<b>Xenograft Models:</b> Immunodeficient mice injected with cancer cells, treated with Danusertib (e.g., 15-25 mg/kg, i.p.) [1] [2].	Significant tumor growth inhibition and biomarker modulation [1].

## Current Status in Drug Development

Based on the search results, **Danusertib** remains an **investigational agent** for research use. It has been evaluated in Phase I and II clinical trials for a range of advanced solid tumors and leukemias [3] [6] [5]. It is not listed among the FDA's novel drug approvals for 2025 [7] [8], confirming it has not yet received regulatory approval for clinical use.

**Need Custom Synthesis?**

Email: [info@smolecule.com](mailto:info@smolecule.com) or [Request Quote Online](#).

## References

1. Danusertib (PHA-739358) | Aurora Kinase inhibitor [selleckchem.com]
2. Danusertib (PHA-739358) – Aurora Kinase Inhibitor [apexbt.com]
3. , a potent pan- Danusertib and ABL Aurora ... kinase kinase inhibitor [pubmed.ncbi.nlm.nih.gov]
4. Pan-Aurora Kinase Inhibitor Danusertib Induces Apoptosis ... [ar.iiarjournals.org]
5. , a potent pan- Danusertib and ABL Aurora ... kinase kinase inhibitor [dovepress.com]
6. Danusertib, a potent pan-Aurora kinase and ... - PubMed Central [pmc.ncbi.nlm.nih.gov]
7. Novel Drug Approvals for 2025 [fda.gov]
8. Oncology (Cancer)/Hematologic Malignancies Approval ... [fda.gov]

To cite this document: Smolecule. [Danusertib mechanism of action Aurora kinase inhibition].

Smolecule, [2026]. [Online PDF]. Available at:

[<https://www.smolecule.com/products/b547875#danusertib-mechanism-of-action-aurora-kinase-inhibition>]

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

### Contact

**Address:** Ontario, CA 91761, United States

**Phone:** (512) 262-9938

**Email:** [info@smolecule.com](mailto:info@smolecule.com)

**Web:** [www.smolecule.com](http://www.smolecule.com)